

Physicochemical Profile of Nedocromil Sodium

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Compound Focus: Nedocromil

CAS No.: 69049-73-6

Cat. No.: S536933

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The table below summarizes key properties of **nedocromil** sodium that are relevant to its formulation:

Property	Description	Impact on Solubility & Performance
Chemical Nature	Pyranoquinoline dicarboxylic acid [1] [2]	Inherent molecular structure influences its solid-state properties and interaction with solvents.
Crystal Form (Stable)	Trihydrate [3]	The stable crystalline form under most handling conditions.
Crystal Form (High RH)	Converts to Heptahemihydrate at ~86% Relative Humidity [3]	This conversion significantly decreases the deaggregation and aerosol performance.
Particle Size	Ultrafine powder, volume median diameter ~1 µm [3]	Small particle size is prone to strong inter-particulate forces, leading to aggregation.
Key Solubility Issue	Poor deaggregation of powder particles, not dissolution [3]	Particles stick together, hindering their dispersal and delivery as a functional aerosol.

Experimental Protocols for Investigation

To troubleshoot and study **nedocromil** solubility and performance issues, you can employ the following methodologies.

Investigating the Impact of Storage Humidity

This protocol is based directly on the research that identified the heptahemihydrate conversion issue [3].

- **Objective:** To determine the effect of relative humidity (RH) on the solid-state form and *in vitro* aerosol performance of **nedocromil** sodium.
- **Materials:**
 - Micronized **nedocromil** sodium trihydrate powder.
 - Controlled humidity chambers (e.g., using saturated salt solutions).
 - Dynamic Vapor Sorption (DVS) apparatus.
 - X-Ray Powder Diffraction (XRPD).
 - Inhaler testing apparatus (e.g., Next Generation Impactor).
- **Method:**
 - **Conditioning:** Store separate samples of the "micronized" **nedocromil** sodium in controlled humidity environments across a range of RH (e.g., 12%, 33%, 52%, 76%, and 86%) at a constant temperature for a sufficient period to reach equilibrium.
 - **Solid-State Characterization:**
 - Use DVS to monitor mass changes and identify RH points of hydration/dehydration.
 - Use XRPD to confirm the crystalline structure of samples stored at different RH levels. Pay particular attention to the sample at 86% RH to detect the formation of the heptahemihydrate phase.
 - *In Vitro* Aerosol Performance: For samples from each storage condition, perform *in vitro* aerosol dispersion tests using a multi-stage impactor. Key performance metrics include the Emitted Dose and the Fine Particle Fraction (FPF).
- **Expected Outcome:** Samples stored at $RH \leq 76\%$ (maintaining the trihydrate form) should show relatively stable, though potentially still suboptimal, aerosol performance. The sample stored at 86% RH (converted to heptahemihydrate) is expected to show a **significant decrease in FPF** and poor deaggregation [3].

Particle Size and Morphology Analysis

Understanding the primary particle properties is crucial.

- **Objective:** To characterize the particle size distribution and morphology of **nedocromil** sodium batches.
- **Materials:** Laser diffraction particle size analyzer, Scanning Electron Microscope (SEM).
- **Method:**
 - Use a laser diffraction particle size analyzer with a dry powder disperser to measure the aerodynamic particle size distribution of the bulk powder. Apply sufficient, but not excessive,

dispersive energy to break up weak aggregates.

- Use SEM to visualize the primary particle size, shape, and the nature of the aggregates (e.g., solid bridges, cohesive van der Waals forces).
- **Expected Outcome:** The analysis will likely reveal that the bulk powder consists of strong aggregates of the primary ~1 µm particles [3]. This confirms that the manufacturing process (micronization) primarily creates deaggregation units rather than reducing primary particle size further.

Troubleshooting Guide & FAQs

FAQ 1: Why does our nedocromil sodium powder, despite having a small primary particle size, perform poorly in aerosol tests?

- **Answer:** The most likely cause is **particle aggregation**. The processing stages (hammer mill, micronizer) produce ultrafine particles (~1 µm) with high surface energy, making them highly cohesive [3]. The primary performance issue is not dissolving the particles, but getting them to separate (deaggregate) effectively upon inhalation.

FAQ 2: How does humidity affect nedocromil sodium powder during storage?

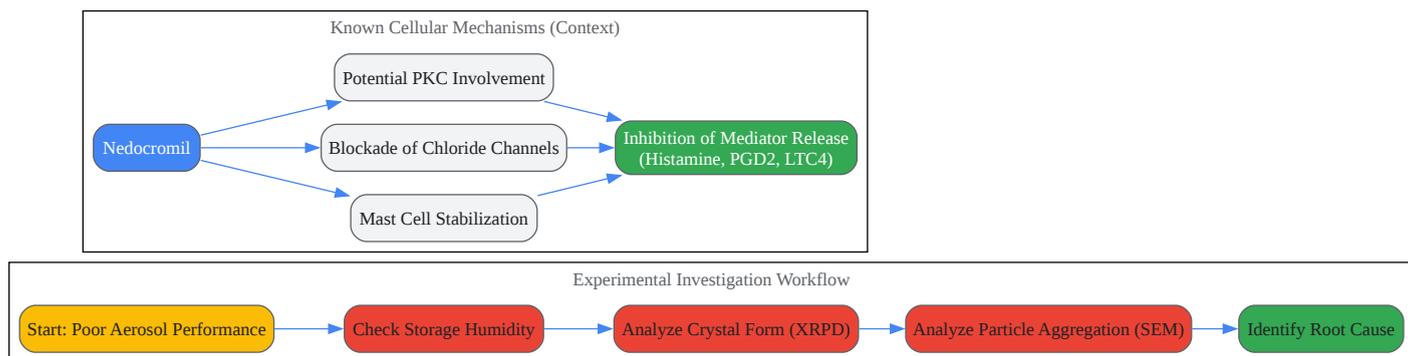
- **Answer:** Humidity is critical. While the stable trihydrate form is maintained at RH levels up to 76%, storage at **86% RH causes a crystal transformation to a heptahemihydrate**. This new crystal structure has significantly worse powder deaggregation properties, leading to a dramatic drop in aerosol performance. Always store the powder in a controlled, dry environment [3].

FAQ 3: Is the solubility problem with nedocromil related to its chemical solubility in solvents?

- **Answer:** For dry powder inhalation, the core problem is **powder deaggregation, not dissolution in a liquid solvent**. The search results do not indicate major issues with its solubility in aqueous or organic solvents for *in vitro* assays. For example, one source notes it can be dissolved in DMSO at 1 mg/mL (2.69 mM) for research purposes [4].

Experimental Workflow and Mechanism of Action

The following diagram summarizes the experimental workflow for investigating **nedocromil** performance issues and the known cellular mechanisms that its stabilization properties may involve.



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